In vitro experimental design for Methotrexate 1-methyl ester studies

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Compound of Interest	
Compound Name:	*Methotrexate 1-methyl ester*
CAS No.:	*66147-29-3*
Cat. No.:	*B608980*

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Executive Summary

Methotrexate 1-methyl ester (MTX-1-Me) is a critical derivative of Methotrexate (MTX), appearing both as a synthesis impurity (USP Related Compound) and a pharmacological candidate for overcoming transport-mediated drug resistance.[1][2] Unlike the parent compound MTX, which relies on the Reduced Folate Carrier (RFC/SLC19A1) for cellular entry, the 1-methyl ester modification alters lipophilicity, potentially shifting the transport mechanism to passive diffusion.

This guide outlines the experimental architecture for characterizing MTX-1-Me. It prioritizes stability control (due to ester lability) and mechanistic validation (transport pathways and intracellular hydrolysis).[1][2]

Chemical Identity & Critical Handling

The Stability Paradox: The ester bond at the

-carboxyl position is susceptible to enzymatic hydrolysis by serum esterases and chemical hydrolysis at physiological pH.[1] Improper handling yields data on Methotrexate, not its ester.

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[1][2]

- Compound: **Methotrexate 1-Methyl Ester** (MTX-1-Me)[1][2]
- Molecular Mechanism: Acts as a "Trojan Horse."[1][2] It enters cells via passive diffusion (bypassing RFC), is hydrolyzed intracellularly to MTX, and subsequently polyglutamated to inhibit DHFR.[2]
- Storage:

  in anhydrous DMSO. Avoid aqueous storage.[1][2][3]

Protocol A: Stock Preparation (Self-Validating Step)

- Solvent: Dissolve solid MTX-1-Me in 100% anhydrous DMSO to 10 mM.
- Validation: Immediately analyze an aliquot via HPLC-UV (C18 column, mobile phase pH 6.0) to confirm

  hydrolysis to MTX at

  .
- Working Solutions: Dilute into culture media immediately prior to cell exposure.[1][2] Do not store diluted media.[1][2]

Experimental Workflow 1: Stability Profiling

Objective: To define the "window of existence" for the intact ester in biological matrices.[1]

Rationale: If the half-life (

) of the ester in your culture medium is 10 minutes, a 24-hour cytotoxicity assay measures the effect of MTX, not the ester.

Experimental Design:

Matrix	Condition	Purpose

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| PBS (pH 7.4) |

| Baseline chemical hydrolysis.[1][2] | | RPMI + 10% FBS |

| Mimics standard culture (high esterase activity).[1][2] | | RPMI + Heat-Inactivated FBS |

| Crucial: Determines if heat inactivation preserves the ester. |

Method:

- Spike MTX-1-Me (

) into matrices.[1][2]
- Sample at

  min.[1][2]
- Quench immediately with ice-cold acetonitrile (protein precipitation).
- Analyze supernatant via LC-MS/MS or HPLC.[1][2]

Experimental Workflow 2: Transport Mechanisms

Objective: To prove RFC-independence.

Scientific Logic: MTX resistance often stems from RFC downregulation.[1][2][4] If MTX-1-Me is a valid prodrug or distinct impurity, its uptake should remain high in RFC-deficient cells.[1][2]

Cell Models Required:

- Wild Type: CCRF-CEM (Human T-lymphoblast).[1][2]
- RFC-Deficient: CCRF-CEM/MTX (Selected for resistance) or CRISPR-knockout lines.[1][2]

Protocol B: Competitive Uptake Assay

- Preparation: Wash cells (

  cells/mL) in serum-free transport buffer (HBS) to remove competing folates.

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- Treatment Groups:
  - Group A:

    -MTX (Control)
  - Group B:

    -MTX + 100-fold excess unlabelled MTX (Blocks RFC).[1][2]
  - Group C: MTX-1-Me (

).[1][2]
- Incubation: Short duration (2–5 mins) at

  to measure initial rate of influx, minimizing efflux/metabolism.
- Stop: Rapid ice-cold PBS wash.[1][2]
- Analysis: Scintillation counting (for MTX) or HPLC (for MTX-1-Me cell lysate).

Interpretation:

- If MTX-1-Me uptake is unaffected by the RFC-deficient phenotype, the mechanism is passive diffusion.[1]

Experimental Workflow 3: Intracellular Bioactivation

Objective: To confirm the "Prodrug" hypothesis (Hydrolysis

Polyglutamylation).

The Pathway: MTX-1-Me (Extracellular)

MTX-1-Me (Intracellular)

MTX

MTX-Polyglutamates (Active Retention).[1][2]

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Visualization: Transport & Activation Pathway

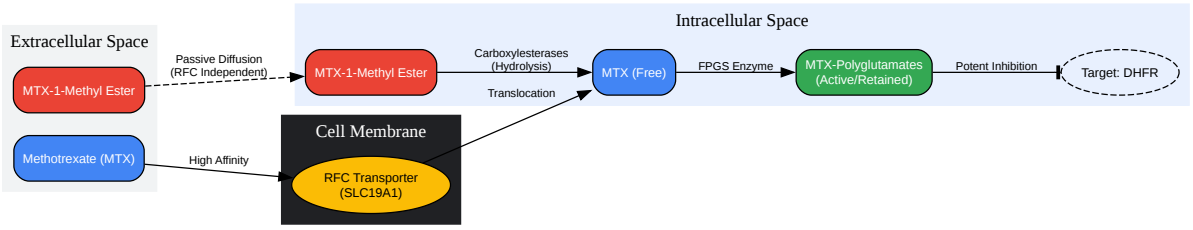

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Figure 1: Comparative transport mechanisms.[1][2] MTX relies on the RFC transporter, while the lipophilic 1-methyl ester utilizes passive diffusion before intracellular conversion.

Data Presentation & Analysis

When reporting results, summarize the comparative efficacy in a structured format.

Table 1: Expected Cytotoxicity Profile (IC50 Values)

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Cell Line	Phenotype	MTX IC50 (nM)	MTX-1-Me IC50 (nM)	Interpretation
L1210 / CCRF-CEM	**Wild Type**	**10 – 20**	**50 – 100**	**Ester is slightly less potent due to hydrolysis requirement. [1][2]**
L1210 / R	RFC Deficient	> 2000	50 – 100	Key Result: Ester retains potency; MTX loses it.[1] [2]

| L1210 / D | DHFR Overexpressed | > 500 | > 1000 | Both lose potency (Target mediated resistance).[1][2] |

References

- Goldman, I. D., & Matherly, L. H. (1985).[1][2] The cellular pharmacology of methotrexate. Pharmacology & Therapeutics.[1][2][5][6]
  - Core reference for the RFC transport mechanism and polyglutamyl
- United States Pharmacopeia (USP). Methotrexate Monograph: Related Compounds. USP-NF.[1][2] [1][2]
  - Standard for identifying MTX impurities including methyl esters.
- Rosowsky, A., et al. (1981).[1][2] Methotrexate analogues.[1][2][3][7][8][9] 14. Synthesis of new gamma-substituted derivatives as dihydrofolate reductase inhibitors. Journal of Medicinal Chemistry.
  - Foundational chemistry on MTX ester deriv
- Visentin, M., et al. (2012).[1][2] The antifolates.[1][2][3][4][6][10] Hematology/Oncology Clinics of North America.

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- Review of transport mechanisms and resistance patterns relevant to ester prodrug design.

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Sources

- 1. medkoo.com [medkoo.com]
- 2. Methotrexate | C20H22N8O5 | CID 126941 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Methotrexate transport and resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effects of methotrexate in vitro on epidermal cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. clinexprheumatol.org [clinexprheumatol.org]
- 7. uspnf.com [uspnf.com]
- 8. store.usp.org [store.usp.org]
- 9. researchgate.net [researchgate.net]
- 10. Methotrexate - Wikipedia [en.wikipedia.org]
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